

Application Notes and Protocols: 3,5-Dimethoxy-4-methylbenzaldehyde in Chalcone Synthesis

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Compound of Interest

Compound Name: 3,5-Dimethoxy-4-methylbenzaldehyde

CAS No.: 1011-27-4

Cat. No.: B1338377

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Introduction

3,5-Dimethoxy-4-methylbenzaldehyde is a valuable aromatic aldehyde utilized as a key building block in the synthesis of biologically active chalcones. Chalcones, characterized by a 1,3-diaryl-2-propen-1-one backbone, are precursors to flavonoids and isoflavonoids and are known to exhibit a wide spectrum of pharmacological activities.^{[1][2]} The unique substitution pattern of **3,5-dimethoxy-4-methylbenzaldehyde**, featuring two electron-donating methoxy groups and a methyl group, influences the physicochemical properties and biological efficacy of the resulting chalcone derivatives. These derivatives have garnered significant interest in drug discovery for their potential as anticancer, antimicrobial, and anti-inflammatory agents.^{[3][4][5]}

This document provides detailed protocols for the synthesis of chalcones using **3,5-Dimethoxy-4-methylbenzaldehyde**, a summary of relevant quantitative data, and visualizations of the synthetic workflow and associated biological pathways.

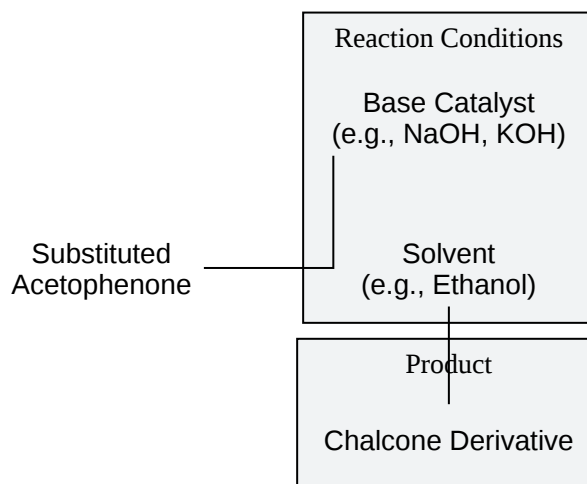
Synthesis of Chalcones via Claisen-Schmidt Condensation

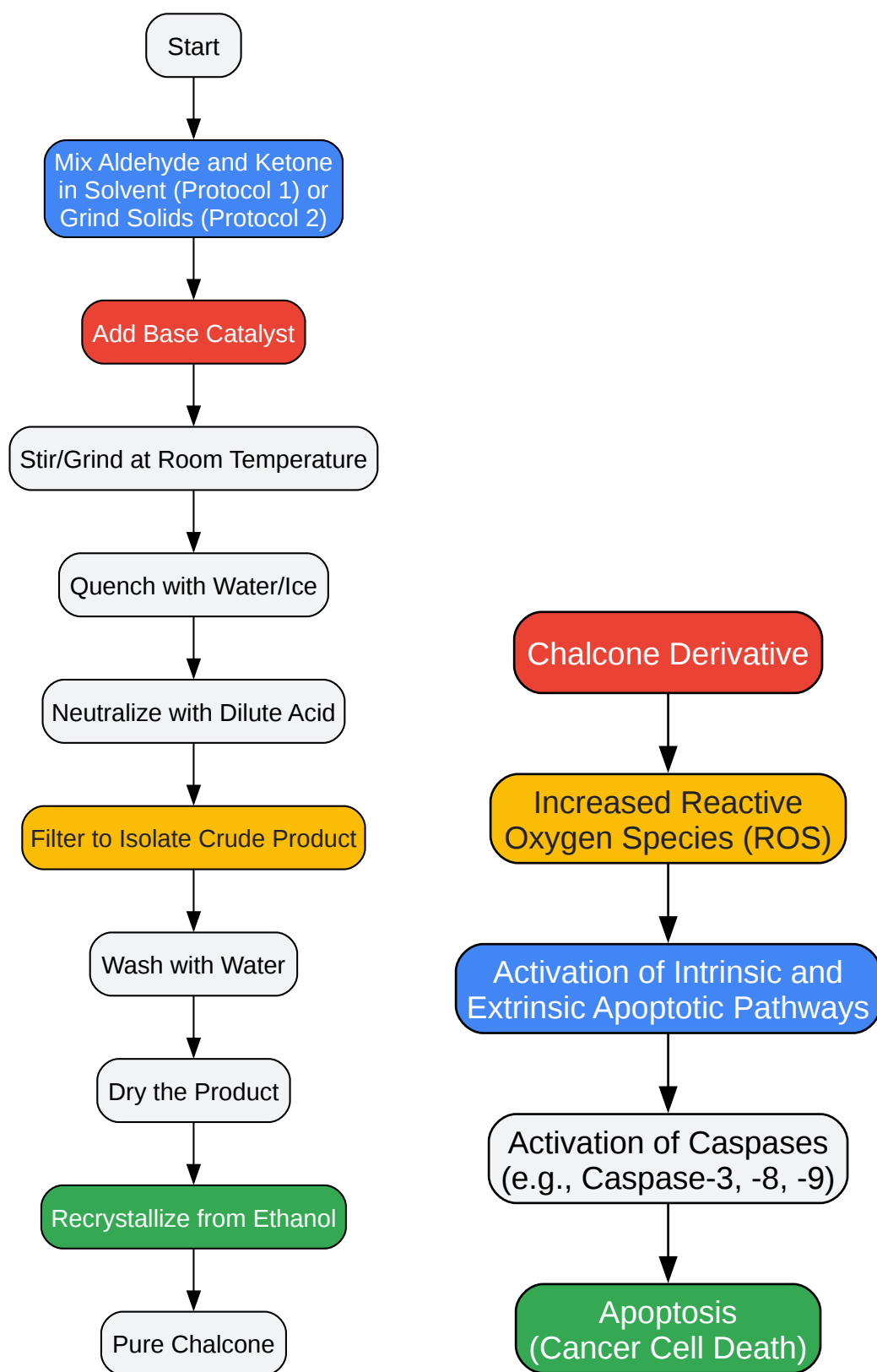
The most common and efficient method for synthesizing chalcones from **3,5-Dimethoxy-4-methylbenzaldehyde** is the Claisen-Schmidt condensation. This reaction involves the base-catalyzed condensation of an aromatic aldehyde (**3,5-Dimethoxy-4-methylbenzaldehyde**) with an acetophenone derivative.^{[6][7]}

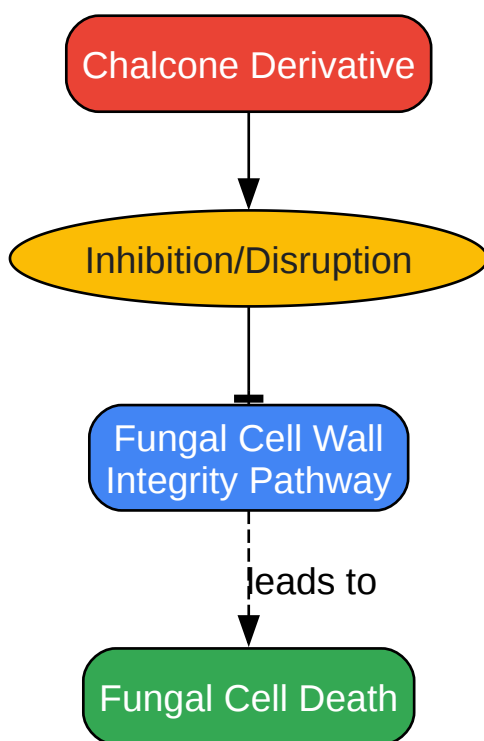
General Reaction Scheme

3,5-Dimethoxy-4-methylbenzaldehyde

+







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